

Chloroneb: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Chloroneb

Cat. No.: B1668800

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CAS Number: 2675-77-6 Molecular Weight: 207.05 g/mol [\[1\]](#)

This technical guide provides a comprehensive overview of the fungicide **chloroneb**, designed for researchers, scientists, and professionals in drug development. It covers key physicochemical properties, toxicological data, and standardized experimental methodologies.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **chloroneb**, including its chemical identifiers, physical properties, and toxicity metrics in various organisms.

Table 1: Physicochemical Properties of **Chloroneb**

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 2675-77-6 | [1] [2] |
| Molecular Formula | C ₈ H ₈ Cl ₂ O ₂ | [1] |
| Molecular Weight | 207.05 g/mol | [1] |
| Vapor Pressure | 0.003 mmHg at 25 °C | [1] [3] |
| Water Solubility | 8 mg/L at 25 °C | [1] |
| Soil Half-Life | Can be up to 180 days in field studies | [4] |

Table 2: Acute Toxicity of **Chloroneb**

| Test | Species | Route | LD50/LC50 | Reference |
|------|------------------|---------|--|-----------|
| LD50 | Rat | Oral | >11,000 mg/kg | [4] |
| LD50 | Rabbit | Dermal | >5,000 mg/kg | [4][5] |
| LC50 | Rainbow Trout | Aquatic | >4,200 mg/L (46 hr) | [4] |
| LC50 | Bluegill Sunfish | Aquatic | >4,200 mg/L (46 hr) | [4] |
| LC50 | Daphnia magna | Aquatic | Not found at maximum concentration of 10 mg/L (8 days) | [6] |

Table 3: Chronic Toxicity of **Chloroneb**

| Test | Species | NOAEL | Effects Observed | Reference |
|------------------------|---------|---------------------------|--|-----------|
| Developmental Toxicity | Rat | <300 mg/kg/day (maternal) | Salivation, stained fur | [4] |
| Developmental Toxicity | Rabbit | 100 mg/kg/day | Increased skeletal anomalies, decreased fetal weight | [4] |

Mechanism of Action

Chloroneb is a systemic fungicide that is absorbed by the roots of plants.[2][7] Its primary modes of action are believed to be the inhibition of lipid peroxidation and the inhibition of DNA polymerization in fungal cells.[1][2][8]

- Lipid Peroxidation Inhibition: By interfering with the process of lipid peroxidation, **chloroneb** disrupts the integrity of fungal cell membranes, leading to cell damage and death.[\[2\]](#)[\[9\]](#)
- DNA Polymerization Inhibition: **Chloroneb** is also thought to inhibit the synthesis of DNA in fungi, which is crucial for their growth and replication.[\[1\]](#)

Experimental Protocols

The following are generalized protocols for key toxicological and environmental fate studies, based on internationally recognized OECD guidelines. These provide a framework for the types of experiments used to generate the data presented in this guide.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test determines the short-term toxicity of a substance when ingested.

- Test Animals: Typically, laboratory rats are used.[\[3\]](#)
- Preparation: Animals are fasted overnight before the administration of the test substance.[\[3\]](#)
- Dosing: A single, high dose of **chloroneb**, dissolved in a suitable vehicle (e.g., corn oil), is administered by gavage.[\[3\]](#)
- Observation: Animals are observed for signs of toxicity and mortality for up to 14 days.[\[10\]](#) Body weight is recorded weekly.
- Endpoint: The LD50 (Lethal Dose 50%), the dose that is lethal to 50% of the test animals, is calculated.[\[10\]](#)

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test assesses the toxicity of a substance upon contact with the skin.

- Test Animals: Albino rabbits are commonly used for this test.[\[11\]](#)
- Preparation: A small area of the animal's back is clipped free of fur.[\[12\]](#)
- Application: The test substance is applied to the prepared skin and covered with a porous gauze patch for a 24-hour exposure period.[\[12\]](#)[\[13\]](#)

- Observation: The animals are observed for signs of skin irritation (erythema and edema) and systemic toxicity for up to 14 days.
- Endpoint: The LD50 is determined.

Fish, Acute Toxicity Test (Based on OECD Guideline 203)

This study evaluates the short-term toxicity of a substance to fish.

- Test Species: Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).[\[4\]](#)[\[14\]](#)[\[15\]](#)
- Exposure: Fish are exposed to a range of concentrations of the test substance in water for 96 hours.[\[4\]](#)
- Observation: Mortalities and any abnormal behavioral or physical changes are recorded at 24, 48, 72, and 96 hours.[\[4\]](#)
- Endpoint: The LC50 (Lethal Concentration 50%), the concentration that is lethal to 50% of the fish, is calculated.[\[4\]](#)

Daphnia sp., Acute Immobilisation Test (Based on OECD Guideline 202)

This test determines the acute toxicity to aquatic invertebrates.

- Test Organism: *Daphnia magna* (water flea), less than 24 hours old, are used.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Exposure: The daphnids are exposed to a series of concentrations of the test substance for 48 hours.[\[1\]](#)[\[2\]](#)
- Observation: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim after gentle agitation of the test vessel.[\[1\]](#)[\[2\]](#)
- Endpoint: The EC50 (Effective Concentration 50%), the concentration that immobilizes 50% of the daphnids, is calculated.[\[1\]](#)

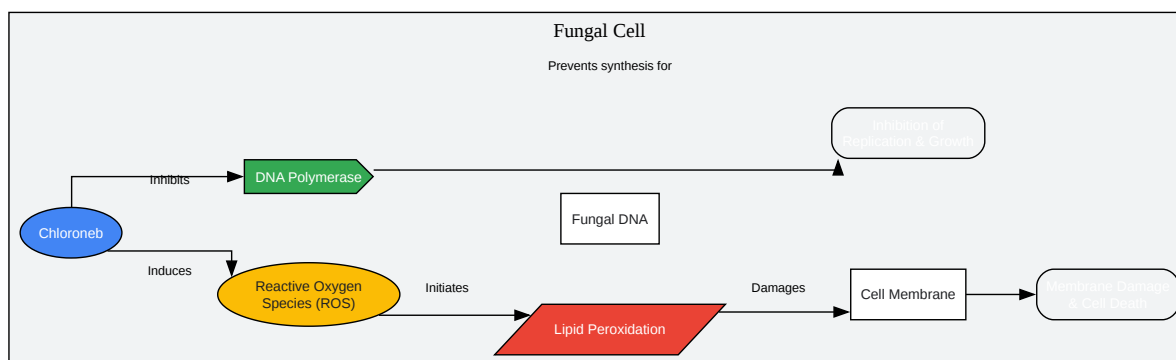
Ready Biodegradability (Based on OECD Guideline 301)

This test assesses the potential for a substance to be broken down by microorganisms in the environment.

- Inoculum: A mixed population of microorganisms from a source like activated sludge is used. [\[16\]](#)
- Test System: The test substance is incubated with the inoculum in a mineral medium under aerobic conditions in the dark for 28 days. [\[16\]](#)[\[17\]](#)
- Measurement: Biodegradation is measured by parameters such as the consumption of dissolved oxygen or the production of carbon dioxide. [\[17\]](#)[\[18\]](#)[\[19\]](#)
- Endpoint: The percentage of degradation over the 28-day period is determined. A substance is considered "readily biodegradable" if it reaches a certain percentage of degradation within a 10-day window. [\[16\]](#)[\[17\]](#)

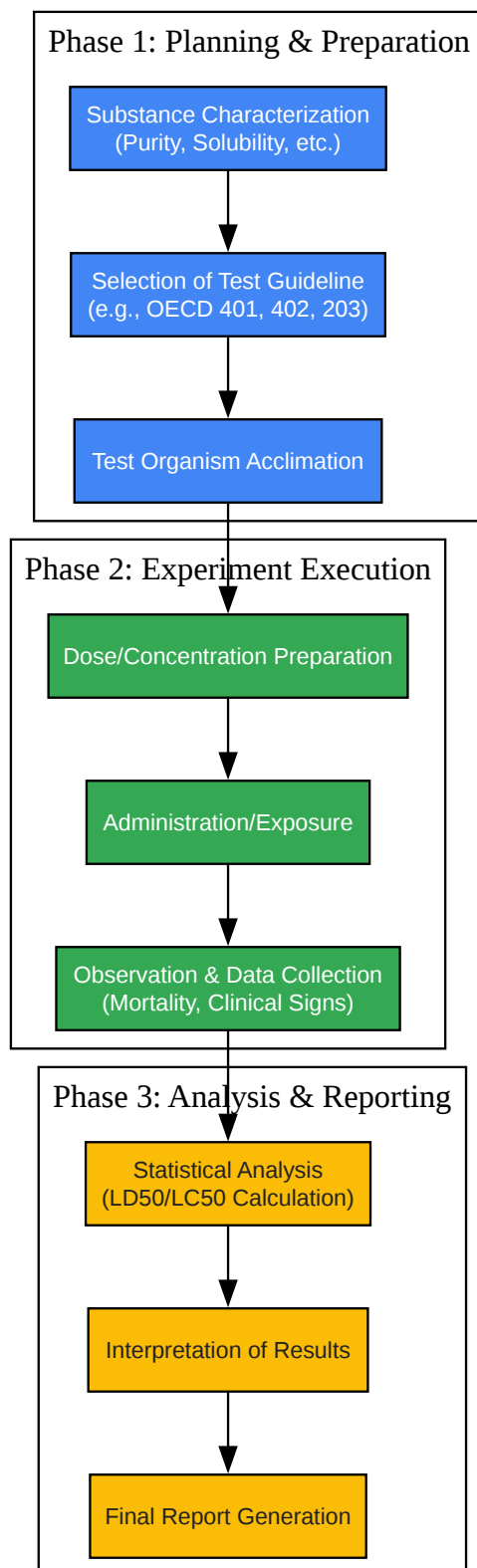
Visualizations

The following diagrams illustrate the proposed mechanisms of action of **chloroneb** and a general workflow for toxicological testing.



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Caption: Proposed mechanisms of action of **chloroneb** in a fungal cell.



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Caption: Generalized workflow for in-vivo and in-vitro toxicity testing.

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